

Commercial Suppliers and Technical Guide for 5-Amino-2-fluorophenol

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Compound of Interest

Compound Name: 5-Amino-2-fluorophenol

Cat. No.: B189856

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **5-Amino-2-fluorophenol** (CAS No. 100367-48-4), a key building block in the synthesis of pharmaceuticals and other specialty chemicals. This document also outlines a representative experimental protocol for a common application of this compound and presents relevant data in a structured format to aid in research and development.

Physicochemical Properties

5-Amino-2-fluorophenol is a substituted aromatic compound with the following properties:

Property	Value
CAS Number	100367-48-4
Molecular Formula	C ₆ H ₆ FNO
Molecular Weight	127.12 g/mol [1]
Appearance	Solid
Boiling Point	156-158 °C[2]
Purity	Typically ≥95%

Commercial Suppliers

The following table summarizes commercially available **5-Amino-2-fluorophenol** from various suppliers. Please note that pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	APO456798394	95% ^[2]	Inquire
Apollo Scientific	APO456798394	95%	Inquire
Hoffman Fine Chemicals	HFC2070	Inquire	Inquire
Echemi	-	95+%	Inquire

Key Applications in Research and Development

5-Amino-2-fluorophenol is a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials. Its bifunctional nature, possessing both an amino and a hydroxyl group, allows for versatile reactivity. A primary application is in the synthesis of benzoxazole derivatives, which are important scaffolds in medicinal chemistry.^[3] Benzoxazoles are known to exhibit a wide range of biological activities, making them attractive targets for drug discovery programs.

Experimental Protocol: Synthesis of a Benzoxazole Derivative

The following is a representative protocol for the synthesis of a 2-substituted benzoxazole from **5-Amino-2-fluorophenol** and a carboxylic acid, a common transformation for this class of compounds.

Reaction: Condensation of **5-Amino-2-fluorophenol** with a substituted benzoic acid to form a 6-fluoro-substituted 2-arylbenzoxazole.

Materials:

- **5-Amino-2-fluorophenol**
- Substituted Benzoic Acid (e.g., p-toluic acid)
- Polyphosphoric Acid (PPA)
- Toluene
- Sodium Bicarbonate Solution (saturated)
- Ethyl Acetate
- Magnesium Sulfate (anhydrous)

Procedure:

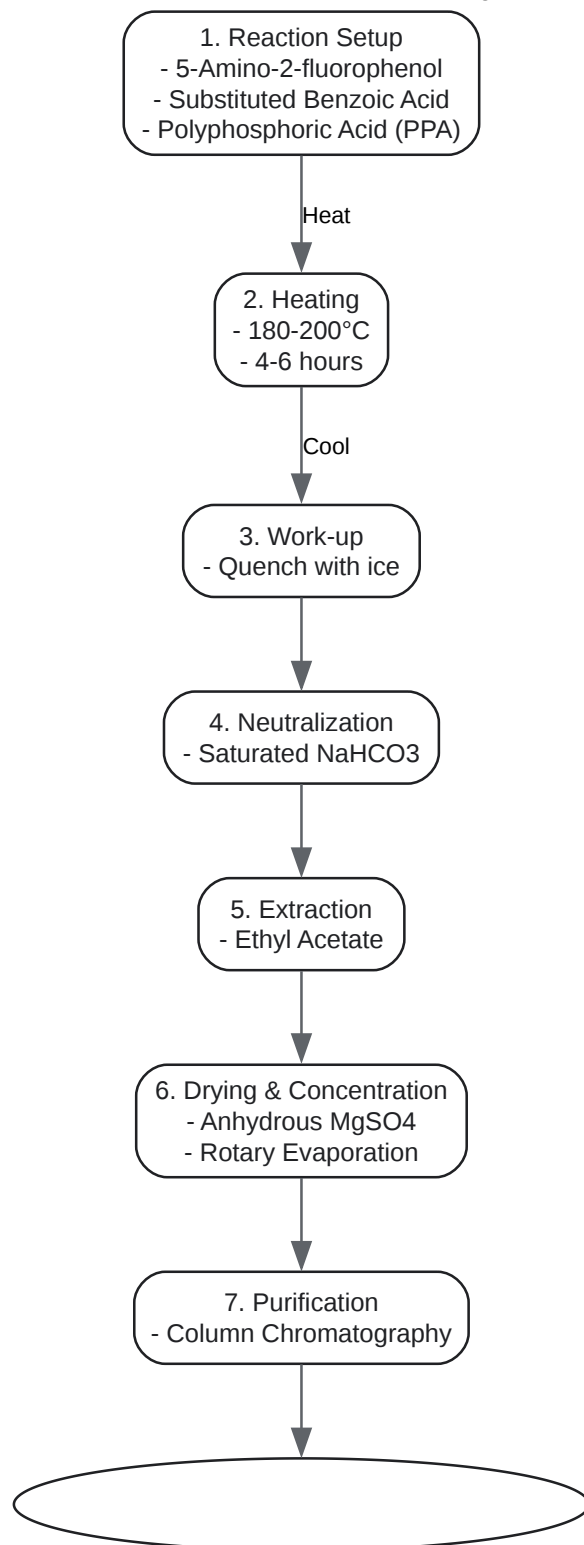
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine **5-Amino-2-fluorophenol** (1 equivalent) and the substituted benzoic acid (1.1 equivalents).
- **Reaction Medium:** Add polyphosphoric acid (PPA) to the flask in sufficient quantity to ensure efficient stirring of the reaction mixture.
- **Heating:** Heat the reaction mixture to 180-200°C with vigorous stirring for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to approximately 100°C and carefully pour it onto crushed ice.
- **Neutralization:** Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield the pure 2-substituted-6-fluorobenzoxazole.

Visualizing the Workflow

The following diagram illustrates the key steps in the synthesis of a benzoxazole derivative from **5-Amino-2-fluorophenol**.

Workflow for Benzoxazole Synthesis

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Caption: A schematic overview of the synthetic workflow for producing a 2-substituted-6-fluorobenzoxazole.

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References

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- 2. 5-Amino-2-fluorophenol | 100367-48-4 [sigmaaldrich.com]
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